

# Personal protective equipment for handling Metabolex-36

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## Compound of Interest

Compound Name: Metabolex-36

Cat. No.: B608977

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## Essential Safety and Handling Guide for Metabolex-36

Disclaimer: No specific Safety Data Sheet (SDS) for **Metabolex-36**, also known by its chemical name (3-(3,5-difluoro-4-((3-methyl-1-phenyl-1H-pyrazol-5-yl)methoxy)phenyl)-2-methylpropanoic acid), is publicly available. The following guidance is based on general laboratory safety protocols for handling potent, small-molecule research compounds and information regarding GPR120 agonists. Researchers must conduct a thorough risk assessment before handling this compound and consult with their institution's Environmental Health and Safety (EHS) department.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Metabolex-36**. It includes recommendations for personal protective equipment, handling and storage procedures, disposal guidelines, and a general experimental protocol.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure risk when handling **Metabolex-36**. The following table summarizes the recommended PPE for various laboratory procedures.

Procedure	Recommended Personal Protective Equipment
Weighing and Aliquoting (Powder Form)	- Full-face respirator with appropriate particulate filters- Chemical-resistant gloves (e.g., nitrile), double-gloved- Disposable, full-body protective suit- Safety glasses or goggles- Chemical-resistant boot covers
Solution Preparation and Handling	- Laboratory coat- Chemical-resistant gloves (e.g., nitrile)- Safety glasses or goggles- Work in a certified chemical fume hood
In Vitro and In Vivo Experiments	- Laboratory coat- Chemical-resistant gloves (e.g., nitrile)- Safety glasses or goggles

## Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **Metabolex-36** and ensuring a safe laboratory environment.

### Handling:

- **Engineering Controls:** All work with powdered **Metabolex-36** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **General Hygiene:** Avoid contact with skin and eyes. Do not eat, drink, or smoke in areas where the compound is handled. Wash hands thoroughly after handling.
- **Spill Management:** In case of a spill, evacuate the area and prevent others from entering. Absorb the spill with an inert material (e.g., dry sand, vermiculite) and place it in a sealed container for disposal.

### Storage:

- Store **Metabolex-36** in a tightly sealed, light-resistant container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials.

- Follow any specific storage temperature recommendations provided by the supplier.

## Disposal Plan

Dispose of all **Metabolex-36** waste in accordance with local, state, and federal regulations.

- Solid Waste: Collect all solid waste, including contaminated PPE and weighing papers, in a clearly labeled, sealed container for chemical waste.
- Liquid Waste: Collect all liquid waste containing **Metabolex-36** in a labeled, sealed, and appropriate chemical waste container. Do not dispose of it down the drain.
- Consult EHS: Contact your institution's Environmental Health and Safety department for specific guidance on the disposal of this chemical waste stream.

## Experimental Protocols

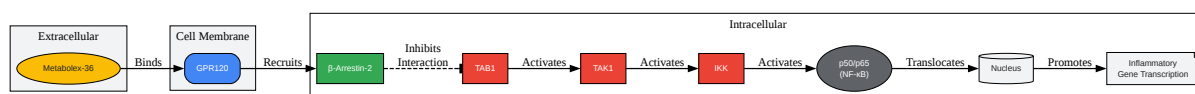
The following is a generalized protocol for preparing and using **Metabolex-36** in a research setting. Specific concentrations and vehicles will depend on the experimental design.

Solution Preparation:

- Calculate the required amount of **Metabolex-36** based on the desired final concentration and volume.
- Under a chemical fume hood, carefully weigh the required amount of powdered **Metabolex-36**.
- Add the appropriate solvent or vehicle (e.g., DMSO, ethanol) to the powder in a sterile container.
- Vortex or sonicate the solution until the compound is fully dissolved.
- For in vivo studies, further dilute the stock solution in a suitable vehicle (e.g., saline, corn oil) to the final desired concentration.

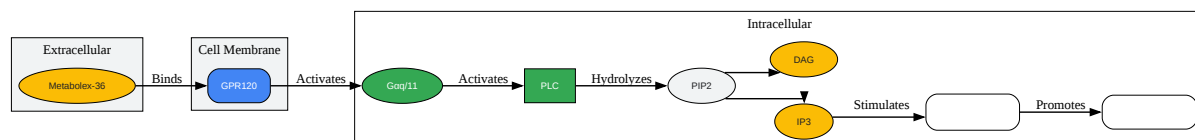
## GPR120 Signaling Pathways

**Metabolex-36** is an agonist of the G protein-coupled receptor 120 (GPR120), also known as free fatty acid receptor 4 (FFAR4). Activation of GPR120 triggers distinct signaling pathways that mediate its anti-inflammatory and metabolic effects.



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Caption: GPR120 Anti-Inflammatory Signaling Pathway.



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Caption: GPR120 Metabolic Signaling Pathway.

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